

Amlodipine-d4 supplier and purchasing information

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Compound of Interest

Compound Name: Amlodipine-d4

Cat. No.: B587106

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Amlodipine-d4: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on **Amlodipine-d4**, a deuterated analog of the widely used calcium channel blocker, amlodipine. This guide is intended to serve as a core resource for researchers, scientists, and drug development professionals, offering detailed information on suppliers, purchasing, and its application in experimental settings.

Amlodipine-d4: Supplier and Purchasing Information

Amlodipine-d4 is available from several reputable suppliers of research chemicals and analytical standards. The table below summarizes key quantitative data from various suppliers to facilitate easy comparison for procurement.

Supplier	Product Name(s)	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Available Quantities & Pricing
Santa Cruz Biotechnology	Amlodipine-d4	1185246-14-3	C ₂₀ H ₂₁ D ₄ C IN ₂ O ₅	412.90	-	Contact for pricing
ESS Chem Co.	Amlodipine-D4	1185246-14-3	C ₂₀ H ₂₁ D ₄ C IN ₂ O ₅	412.90	99.4% by HPLC; 99.9% atom D	Contact for pricing
Amlodipine-D4 Maleate	1185246-15-4	C ₂₄ H ₂₅ D ₄ C IN ₂ O ₉	528.97	99.7% by HPLC; 99% atom D	10 mg: \$285.00, 25 mg: \$525.00, 50 mg: \$850.00, 100 mg: \$1,400.00[1]	
Parchem	Amlodipine-D4 Maleate	1185246-15-4	-	-	-	Contact for pricing
A2B Chem	Amlodipine-d4	1185246-14-3	C ₂₀ H ₂₁ D ₄ C IN ₂ O ₅	-	98%	5mg: 955.00(955.00 (668.00 discounted)
Cayman Chemical	Amlodipine-d4 (maleate)	1185246-15-4	C ₂₀ H ₂₁ D ₄ C IN ₂ O ₅ • C ₄ H ₄ O ₄	529.0	≥99% deuterated forms (d ₁ -d ₄)	Contact for pricing

Simson Pharma Limited	Amlodipine -D4	1185246- 14-3	C ₂₀ H ₂₁ D ₄ C IN ₂ O ₅	412.90	-	Contact for pricing
Amlodipine -D4 Maleate	1185246- 15-4	-	-	-	-	Contact for pricing
GlPBio	Amlodipine -d4	1185246- 14-3	C ₂₀ H ₂₁ D ₄ C IN ₂ O ₅	412.9	-	1 mg: \$259.00
LGC Standards	Amlodipine -d4	1185246- 14-3	C ₂₀ H ₂₁ D ₄ C IN ₂ O ₅	412.9	>95% (HPLC)	Contact for pricing

Technical Information and Applications

Amlodipine-d4 is a stable isotope-labeled version of amlodipine, where four hydrogen atoms have been replaced with deuterium. This isotopic labeling makes it an ideal internal standard for quantitative bioanalytical studies using mass spectrometry. Its primary application is in pharmacokinetic and bioequivalence studies of amlodipine, where it is used to ensure the accuracy and precision of the analytical method by correcting for variations during sample preparation and analysis.

Experimental Protocols

The following is a representative experimental protocol for the quantification of amlodipine in human plasma using **Amlodipine-d4** as an internal standard by LC-MS/MS. This protocol is based on methodologies described in the scientific literature.[\[2\]](#)[\[3\]](#)

3.1. Materials and Reagents

- Amlodipine reference standard
- **Amlodipine-d4** (internal standard)
- Human plasma (with K3EDTA as anticoagulant)
- Methanol (HPLC grade)

- Acetonitrile (HPLC grade)
- Ammonium formate
- Formic acid
- Ortho-phosphoric acid
- Water (Milli-Q or equivalent)
- Solid-phase extraction (SPE) cartridges (e.g., Oasis HLB)

3.2. Stock and Working Solutions Preparation

- Amlodipine Stock Solution (1 mg/mL): Accurately weigh and dissolve amlodipine reference standard in methanol.
- **Amlodipine-d4** Stock Solution (1 mg/mL): Accurately weigh and dissolve **Amlodipine-d4** in methanol.
- Working Standard Solutions: Prepare serial dilutions of the amlodipine stock solution in a methanol:water (50:50, v/v) mixture to create calibration standards.
- Internal Standard Working Solution: Dilute the **Amlodipine-d4** stock solution in a suitable solvent to a final concentration (e.g., 100 ng/mL).^{[2][4]}

3.3. Sample Preparation (Solid-Phase Extraction)

- To 300 µL of plasma sample, add 50 µL of the **Amlodipine-d4** internal standard working solution.^[2]
- Pre-treat the samples by adding 300 µL of 5% ortho-phosphoric acid solution and vortex.^[2]
- Condition the SPE cartridges with 1 mL of methanol followed by 1 mL of water.
- Load the pre-treated samples onto the conditioned SPE cartridges.
- Wash the cartridges with 1 mL of 5% methanol in water, followed by 1 mL of Milli-Q water.^[2]

- Elute the analytes with 1 mL of methanol.
- Evaporate the eluate to dryness and reconstitute the residue in the mobile phase for LC-MS/MS analysis.

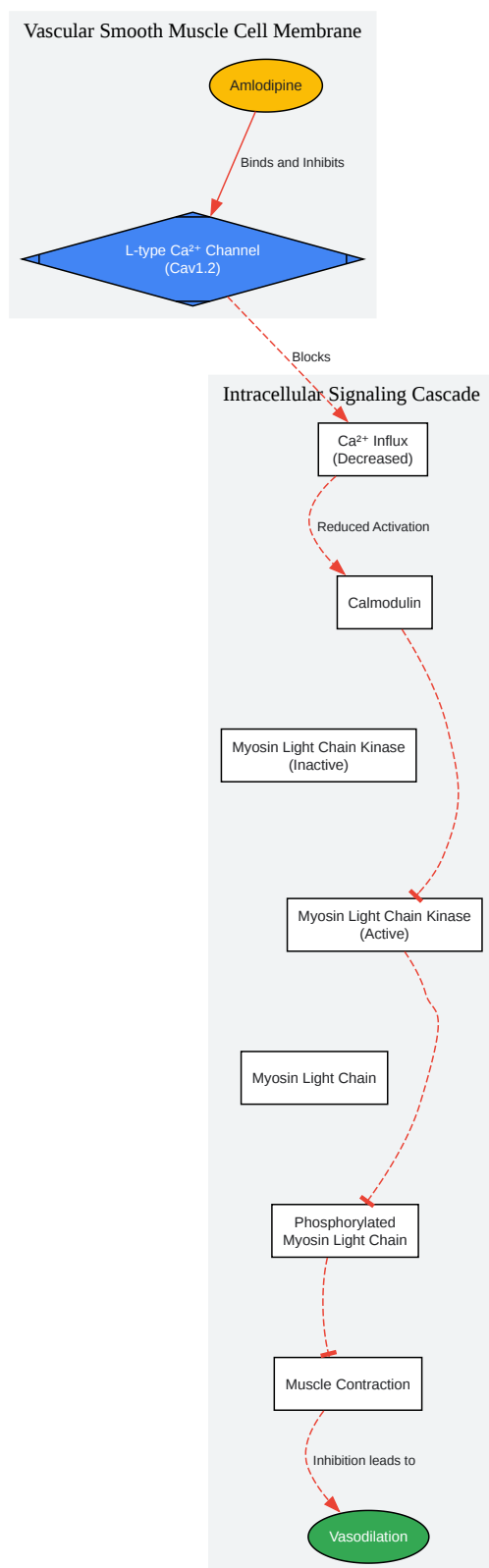
3.4. LC-MS/MS Conditions

- LC Column: A C18 column (e.g., Luna C18, 150 x 4.6 mm, 5 μ m) is suitable for separation.
[2]
- Mobile Phase: A typical mobile phase is a mixture of acetonitrile and 5 mM ammonium formate solution (e.g., 80:20, v/v) with an isocratic flow.[2]
- Flow Rate: A flow rate of 0.8 mL/min is commonly used.[2]
- Mass Spectrometry: A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source operating in positive ion mode is used.
- MRM Transitions: Monitor the specific precursor to product ion transitions for amlodipine and **Amlodipine-d4**.

Mandatory Visualizations

Bioanalytical Workflow for Amlodipine Quantification





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